

Spectroscopic Data for the Identification of Oxygen Difluoride: A Technical Guide

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Compound of Interest

Compound Name: Oxygen difluoride

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Introduction

Oxygen difluoride (OF₂), a colorless gas with a characteristic foul odor, is a powerful oxidizing and fluorinating agent. Its high reactivity and potential applications in various chemical syntheses, including in the development of new pharmaceuticals, necessitate precise and reliable methods for its identification and characterization. Spectroscopic techniques are indispensable tools for elucidating the molecular structure and properties of OF₂. This technical guide provides a comprehensive overview of the key spectroscopic data and experimental protocols for the identification of **oxygen difluoride**, focusing on infrared, Raman, microwave, and ultraviolet-visible spectroscopy.

Spectroscopic Data of Oxygen Difluoride

The following tables summarize the key quantitative spectroscopic data for **oxygen difluoride**, facilitating its identification and characterization.

Table 1: Vibrational Spectroscopic Data for Oxygen Difluoride (OF₂) and its Isotopologue (¹⁸OF₂) in an Argon Matrix

Vibrational Mode	OF ₂ Frequency (cm ⁻¹)	¹⁸ OF ₂ Frequency (cm ⁻¹)	Spectroscopic Method
Symmetric Stretch (ν ₁)	928	909	Infrared
Bending (ν ₂)	461	452	Infrared
Asymmetric Stretch (ν ₃)	831	806	Infrared
Symmetric Stretch (ν ₁)	920	-	Raman[1]
Bending (ν ₂)	465	-	Raman[1]
Asymmetric Stretch (ν ₃)	825	-	Raman[1]

Table 2: Rotational and Structural Parameters of Oxygen Difluoride from Microwave Spectroscopy

Parameter	Value	Unit
Rotational Constant A	61567.71	MHz[2][3]
Rotational Constant B	11066.54	MHz[2][3]
Rotational Constant C	9343.85	MHz[2][3]
Moment of Inertia I _a	8.21096	amu·Å ² [2][3]
Moment of Inertia I _e	45.6809	amu·Å ² [2][3]
Moment of Inertia I _o	54.1088	amu·Å ² [2][3]
O-F Bond Length	1.4053	Å
F-O-F Bond Angle	103.04	degrees

Note: Structural parameters are derived from the rotational constants.

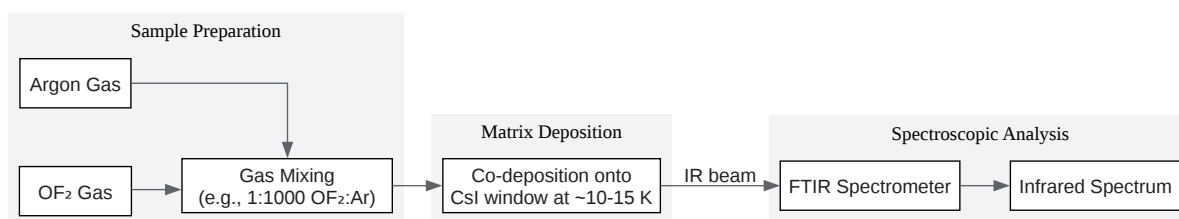
Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible spectroscopic analysis of **oxygen difluoride**.

Matrix Isolation Infrared Spectroscopy

Matrix isolation is a technique used to trap reactive species, such as OF_2 , in an inert solid matrix at low temperatures, allowing for detailed spectroscopic analysis.

Experimental Workflow:



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Matrix Isolation IR Spectroscopy Workflow

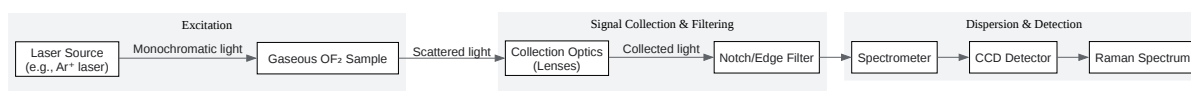
Methodology:

- **Sample Preparation:** A gaseous mixture of **oxygen difluoride** and a large excess of an inert gas, typically argon (e.g., in a ratio of 1:1000), is prepared in a vacuum line.
- **Matrix Deposition:** The gas mixture is slowly deposited onto a cryogenic window, such as cesium iodide (CsI), which is cooled to approximately 10-15 Kelvin by a closed-cycle helium cryostat.
- **Spectroscopic Measurement:** The infrared spectrum of the isolated OF_2 molecules is recorded using a Fourier Transform Infrared (FTIR) spectrometer. The low temperature and isolation in the inert matrix result in very sharp absorption bands, allowing for precise determination of vibrational frequencies.

Raman Spectroscopy

Raman spectroscopy provides complementary vibrational information to infrared spectroscopy and is particularly useful for studying the symmetric vibrations of molecules like OF₂.

Experimental Workflow:



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Gas-Phase Raman Spectroscopy Workflow

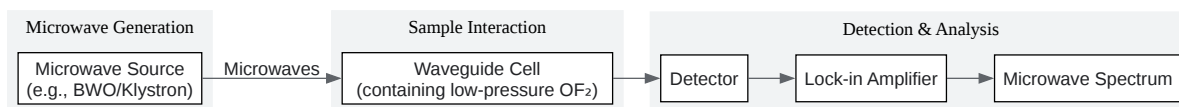
Methodology:

- Sample Introduction: Gaseous **oxygen difluoride** is introduced into a suitable sample cell.
- Laser Excitation: A monochromatic laser beam, such as from an argon ion laser, is focused onto the gas sample.
- Signal Collection: The scattered light is collected at a 90° angle to the incident laser beam using a series of lenses.
- Filtering: A notch or edge filter is used to remove the intense Rayleigh scattered light at the laser frequency.
- Dispersion and Detection: The remaining Raman scattered light is dispersed by a spectrometer and detected by a sensitive detector, such as a charge-coupled device (CCD), to generate the Raman spectrum.

Microwave Spectroscopy

Microwave spectroscopy provides highly accurate data on the rotational energy levels of molecules, from which precise molecular structures can be determined.

Experimental Workflow:



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Microwave Spectroscopy Workflow

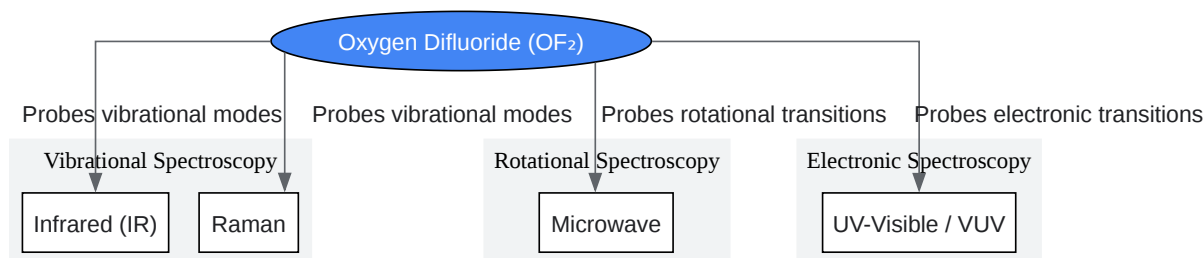
Methodology:

- **Sample Introduction:** Gaseous **oxygen difluoride** is introduced into a long waveguide absorption cell at low pressure.
- **Microwave Radiation:** A tunable source, such as a backward wave oscillator (BWO) or a klystron, generates microwave radiation that is passed through the waveguide.
- **Modulation:** Stark modulation, where a square wave electric field is applied across the sample, is often used to improve the signal-to-noise ratio.
- **Detection:** The microwave radiation that passes through the sample is detected by a suitable detector.
- **Signal Processing:** The detected signal is processed, often using a lock-in amplifier in conjunction with Stark modulation, to produce the microwave absorption spectrum. The frequencies of the absorption lines are measured with high precision.

Ultraviolet-Visible (UV-Vis) and Vacuum Ultraviolet (VUV) Spectroscopy

UV-Vis and VUV spectroscopy probe the electronic transitions in a molecule. For **oxygen difluoride**, significant absorption occurs in the vacuum ultraviolet region.

Logical Relationship for Spectroscopic Identification:



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Spectroscopic Techniques for OF₂ Identification

Methodology: Due to the strong absorption of oxygen in the air at wavelengths below 200 nm, VUV spectroscopy requires a specialized setup.

- **Vacuum System:** The entire optical path, including the light source, sample chamber, and detector, must be under high vacuum to prevent absorption by atmospheric gases.
- **Light Source:** A deuterium lamp or a synchrotron radiation source can be used to generate VUV radiation.
- **Sample Introduction:** Gaseous OF₂ is introduced into a gas cell with VUV-transparent windows (e.g., LiF or MgF₂).
- **Dispersion and Detection:** The transmitted light is dispersed by a monochromator and detected by a photomultiplier tube or other suitable VUV detector. The absorption spectrum is recorded as a function of wavelength.

Conclusion

The spectroscopic techniques outlined in this guide provide a powerful and comprehensive toolkit for the unambiguous identification and detailed characterization of **oxygen difluoride**. By combining the vibrational information from infrared and Raman spectroscopy, the precise structural data from microwave spectroscopy, and the electronic insights from UV-Vis/VUV spectroscopy, researchers can gain a thorough understanding of this highly reactive and important molecule. The provided data tables and experimental workflows serve as a valuable resource for scientists and professionals working with or developing applications for **oxygen difluoride**.

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